

# cross-validation of results obtained with 4,6-Diaminoresorcinol dihydrochloride

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## Compound of Interest

Compound Name: 4,6-Diaminoresorcinol  
dihydrochloride

Cat. No.: B155171

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## 4,6-Diaminoresorcinol Dihydrochloride: A Focused Look at its Industrial Role

For Researchers, Scientists, and Drug Development Professionals: It is crucial to note that **4,6-Diaminoresorcinol dihydrochloride** (DAR) is primarily an industrial monomer with no established applications in biological research or drug development. This guide clarifies its primary use and provides fundamental chemical data, as extensive research reveals no evidence of its use in biological assays, interaction with signaling pathways, or as a direct pharmaceutical agent.

**4,6-Diaminoresorcinol dihydrochloride** is a chemical compound predominantly used as a key building block in the synthesis of high-performance polymers.<sup>[1]</sup> Its principal application lies in the production of poly(p-phenylene-2,6-benzobisoxazole) (PBO) fibers, a material known for its exceptional thermal stability and mechanical strength.<sup>[1]</sup> While some chemical suppliers categorize it as a "pharmaceutical intermediate," this indicates its potential use as a starting material in multi-step chemical syntheses, rather than possessing inherent biological activity. There is no scientific literature to support its direct use in pharmaceutical development or as a tool for biological research.

## Chemical and Physical Properties

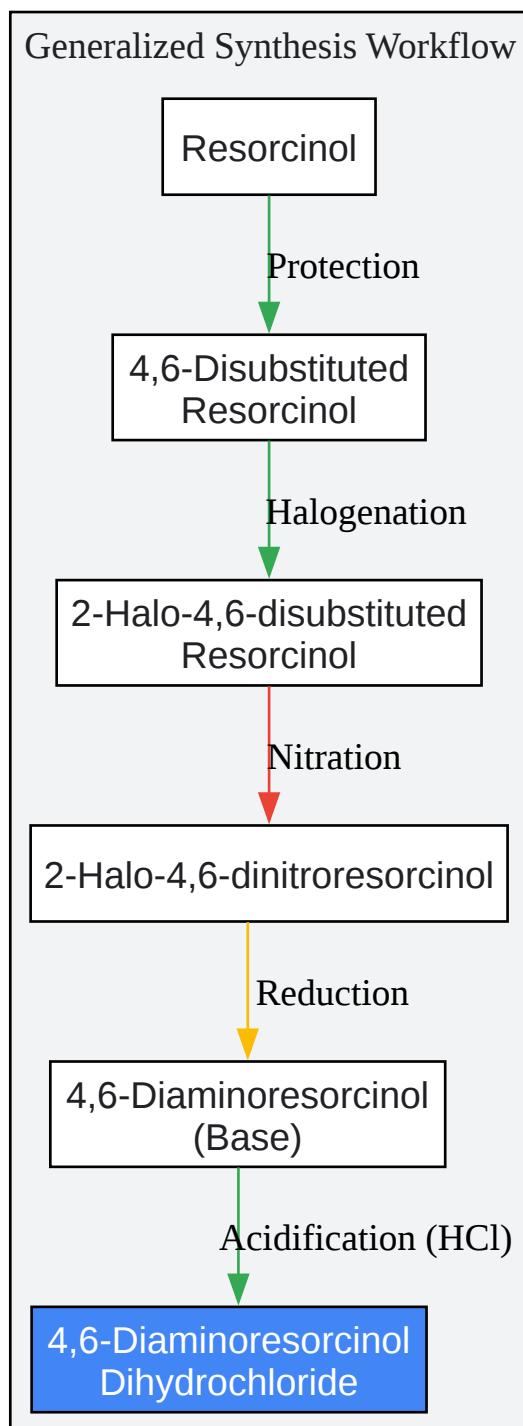
A summary of the key properties of **4,6-Diaminoresorcinol dihydrochloride** is presented below.

Property	Value	Citations
CAS Number	16523-31-2	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	213.06 g/mol	
Appearance	White to grey or purple crystalline solid	<a href="#">[2]</a>
Melting Point	254 °C (decomposes)	
Solubility	Soluble in water	<a href="#">[1]</a>

## Synthesis of 4,6-Diaminoresorcinol Dihydrochloride

The synthesis of DAR is a multi-step chemical process. While various specific methods exist, a general workflow involves the reaction of a substituted resorcinol derivative. One common pathway begins with the nitration of a protected resorcinol, followed by reduction of the nitro groups to amines. The dihydrochloride salt is then formed to improve the compound's stability.

Below is a generalized workflow for a common synthesis approach.



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A generalized chemical synthesis workflow for **4,6-Diaminoresorcinol dihydrochloride**.

# Experimental Protocol: Example of a Synthesis Step (Reduction)

The following is an example of a laboratory-scale protocol for the reduction of a dinitro intermediate to form **4,6-Diaminoresorcinol dihydrochloride**. This protocol is for informational purposes in a chemical synthesis context only.

**Objective:** To reduce 2-chloro-4,6-dinitroresorcinol to **4,6-Diaminoresorcinol dihydrochloride**.

## Materials:

- 2-chloro-4,6-dinitroresorcinol
- Glacial acetic acid
- Sodium acetate (NaOAc)
- 10% Palladium on carbon (Pd/C) catalyst
- Deionized water
- Pressurized hydrogenation apparatus (e.g., Hastelloy C autoclave)
- Filtration equipment

## Procedure:

- A high-pressure autoclave is charged with 117.3 g (0.5 mole) of 2-chloro-4,6-dinitroresorcinol, 400 mL of glacial acetic acid, 41 g (0.5 mole) of sodium acetate, 7.0 g of 10% palladium on carbon, and 100 mL of water.[\[3\]](#)
- The reactor is sealed and subsequently charged with hydrogen gas to a pressure of 400 psi. [\[3\]](#)
- The reaction mixture is stirred, and the hydrogenation process is allowed to proceed.
- Upon completion of the reaction (indicated by the cessation of hydrogen uptake), the reactor is cooled and vented.

- The crude product mixture, which includes the catalyst, is isolated via filtration.
- The isolated material is then dissolved in hot water (e.g., 200 g of H<sub>2</sub>O at 85°C) and the catalyst is removed by a second filtration.[3]
- The filtrate containing the product is then treated with hydrochloric acid to precipitate the **4,6-Diaminoresorcinol dihydrochloride** salt.[3]
- The final product is collected by filtration and dried under a vacuum.

## Conclusion

The available scientific and technical literature firmly establishes **4,6-Diaminoresorcinol dihydrochloride** as a monomer for materials science. There is no corresponding body of evidence to suggest it has any direct application in pharmacology or biological research. Therefore, a comparative analysis against other compounds for biological activity or performance in drug development contexts is not feasible. The information provided here is intended to give a clear, evidence-based overview of the compound's true scientific and industrial role.

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## References

- 1. 4,6-Diaminoresorcin-dihydrochlorid – Wikipedia [de.wikipedia.org]
- 2. 4,6-Diaminoresorcinol Dihydrochloride | C<sub>6</sub>H<sub>10</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>2</sub> | CID 2733648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. US5371291A - Synthesis of 4,6-diaminoresorcinol - Google Patents [patents.google.com]
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